

2-Cyanoacetamide: A Versatile Synthon for Modern Agrochemicals

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Compound of Interest

Compound Name: 2-Cyanoacetamide

Cat. No.: B1669375

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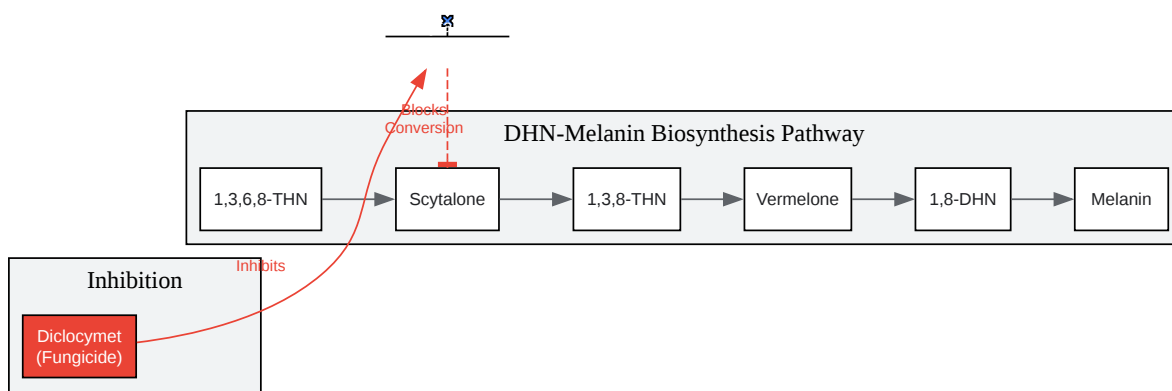
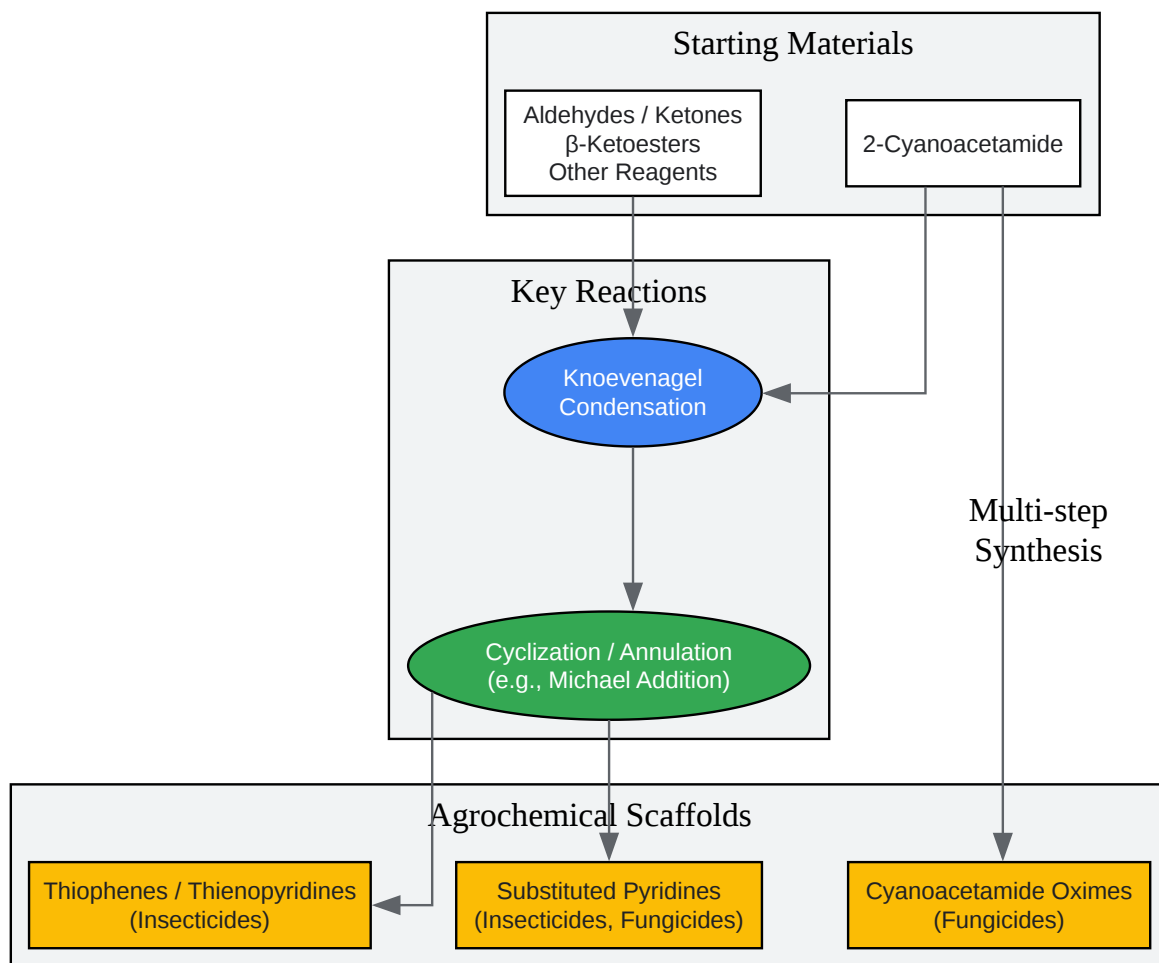
Application Note & Protocols for Researchers

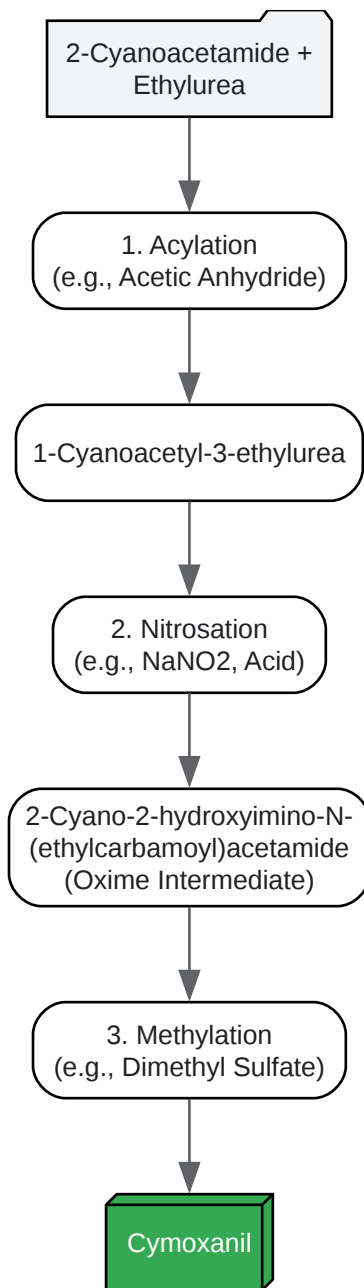
Introduction

2-Cyanoacetamide (CAA) is a highly versatile and reactive organic compound that serves as a fundamental building block in the synthesis of a wide array of agrochemicals. Its structure, featuring an active methylene group flanked by a nitrile and an amide, allows for diverse chemical transformations, making it an invaluable precursor for constructing complex heterocyclic systems with potent biological activities. This document provides an overview of the application of **2-cyanoacetamide** in the synthesis of fungicides and insecticides, complete with quantitative efficacy data and detailed experimental protocols for researchers in crop protection and development.

General Synthetic Pathways from 2-Cyanoacetamide

The reactivity of **2-cyanoacetamide** makes it a cornerstone in heterocyclic synthesis. The active methylene group can readily participate in condensation reactions, particularly the Knoevenagel condensation with aldehydes and ketones. The resulting α,β -unsaturated products are primed for subsequent intramolecular cyclization reactions, often through a Michael addition, to form various substituted pyridines, pyrimidines, and other heterocyclic scaffolds essential for agrochemical activity.





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